

YKL-06-062 Stability and Storage: A Technical Guide

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Compound of Interest

Compound Name: YKL-06-062

Cat. No.: B611893

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **YKL-06-062**, a second-generation salt-inducible kinase (SIK) inhibitor. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **YKL-06-062** powder?

For long-term storage, **YKL-06-062** in its solid (powder) form should be stored at -20°C.^{[1][2]} Under these conditions, the compound is stable for up to three years.^{[1][2]} For shorter periods, storage at 4°C is acceptable for up to two years.^[1]

Q2: How should I store **YKL-06-062** after dissolving it in a solvent?

Stock solutions of **YKL-06-062** should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures. For maximum stability, it is recommended to store solutions at -80°C, where they can be kept for up to 6 months.^{[1][3]} If a -80°C freezer is unavailable, storage at -20°C is an alternative, with a recommended use-by period of one month.^{[1][3]}

Q3: I'm having trouble dissolving **YKL-06-062**. What can I do?

YKL-06-062 is soluble in DMSO at a concentration of 25 mg/mL (47.56 mM).^{[1][4]} However, achieving complete dissolution may require sonication.^{[2][4]} It is also important to use fresh,

anhydrous DMSO, as its hygroscopic nature can negatively impact the solubility of the compound.^{[1][5]}

Q4: Can I store my prepared **YKL-06-062** solution at 4°C?

If the prepared solution is clear, it can be stored at 4°C for short-term use.^[2] However, it is advisable to prepare fresh solutions weekly, as prolonged storage at this temperature may lead to a loss of efficacy.^[2]

Troubleshooting Guide

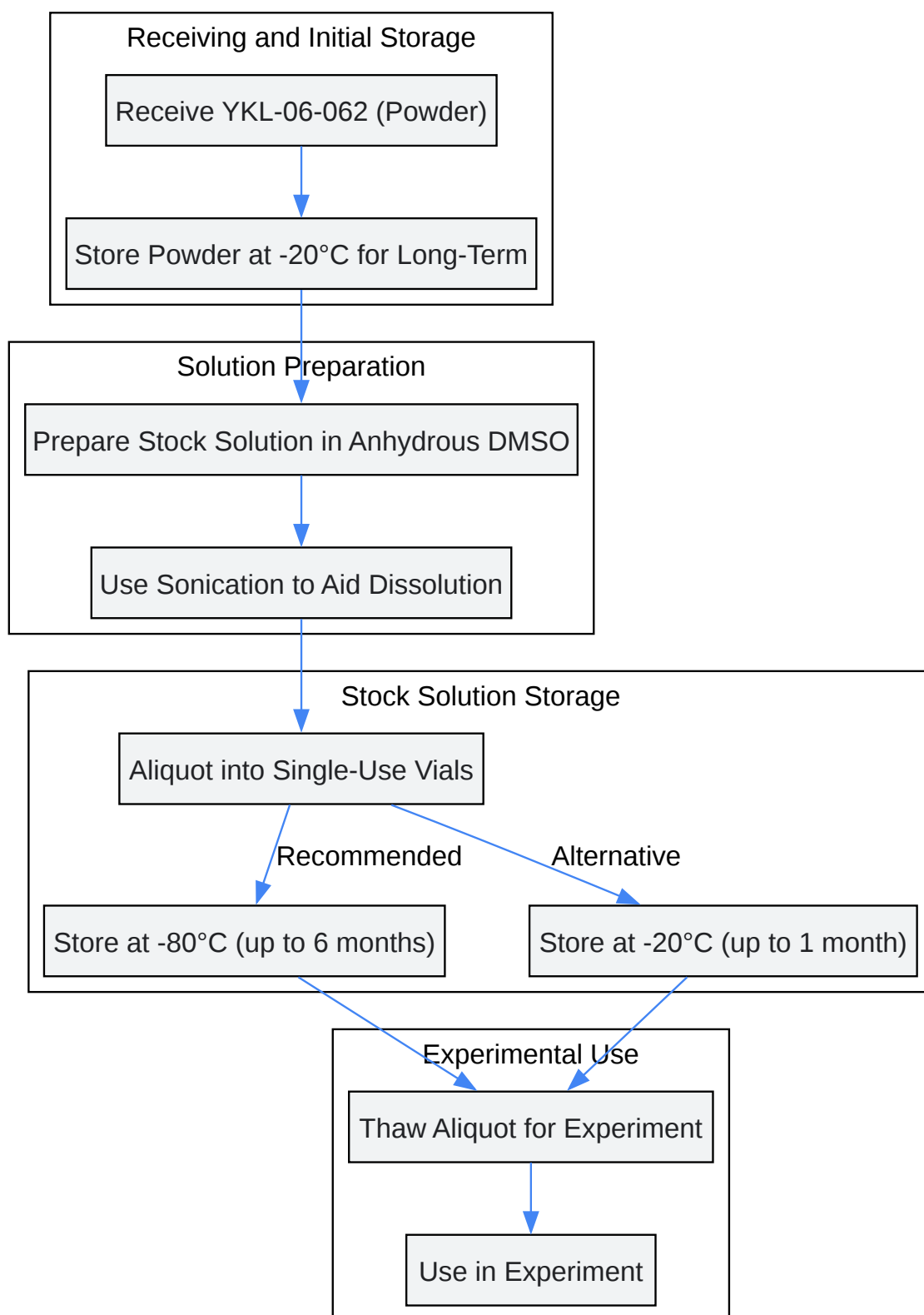
Issue	Potential Cause	Recommended Solution
Unexpected or inconsistent experimental results	Compound degradation due to improper storage.	Verify that the compound has been stored according to the recommended conditions (see data table below). If in doubt, use a fresh vial of YKL-06-062.
Repeated freeze-thaw cycles of the stock solution.	Aliquot stock solutions into single-use volumes before freezing to minimize freeze-thaw cycles.	
Precipitation observed in the stock solution upon thawing	Poor solubility or solvent saturation.	Gently warm the solution and use sonication to aid in redissolving the compound. Ensure the stock concentration does not exceed the recommended solubility limits.
Use of old or wet DMSO.	Use a fresh, unopened bottle of anhydrous DMSO for preparing solutions. ^{[1][5]}	
Difficulty dissolving the powdered compound	Insufficient agitation or solvent quality.	Use sonication to facilitate dissolution. ^{[2][4]} Confirm that high-quality, anhydrous DMSO is being used.

Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	[1] [2]
4°C	2 years	[1]	
In Solvent (e.g., DMSO)	-80°C	6 months	[1] [3]
-20°C	1 month	[1] [3]	

Recommended Handling and Storage Workflow

The following diagram outlines the recommended workflow for handling and storing **YKL-06-062** to ensure its stability and integrity for experimental use.

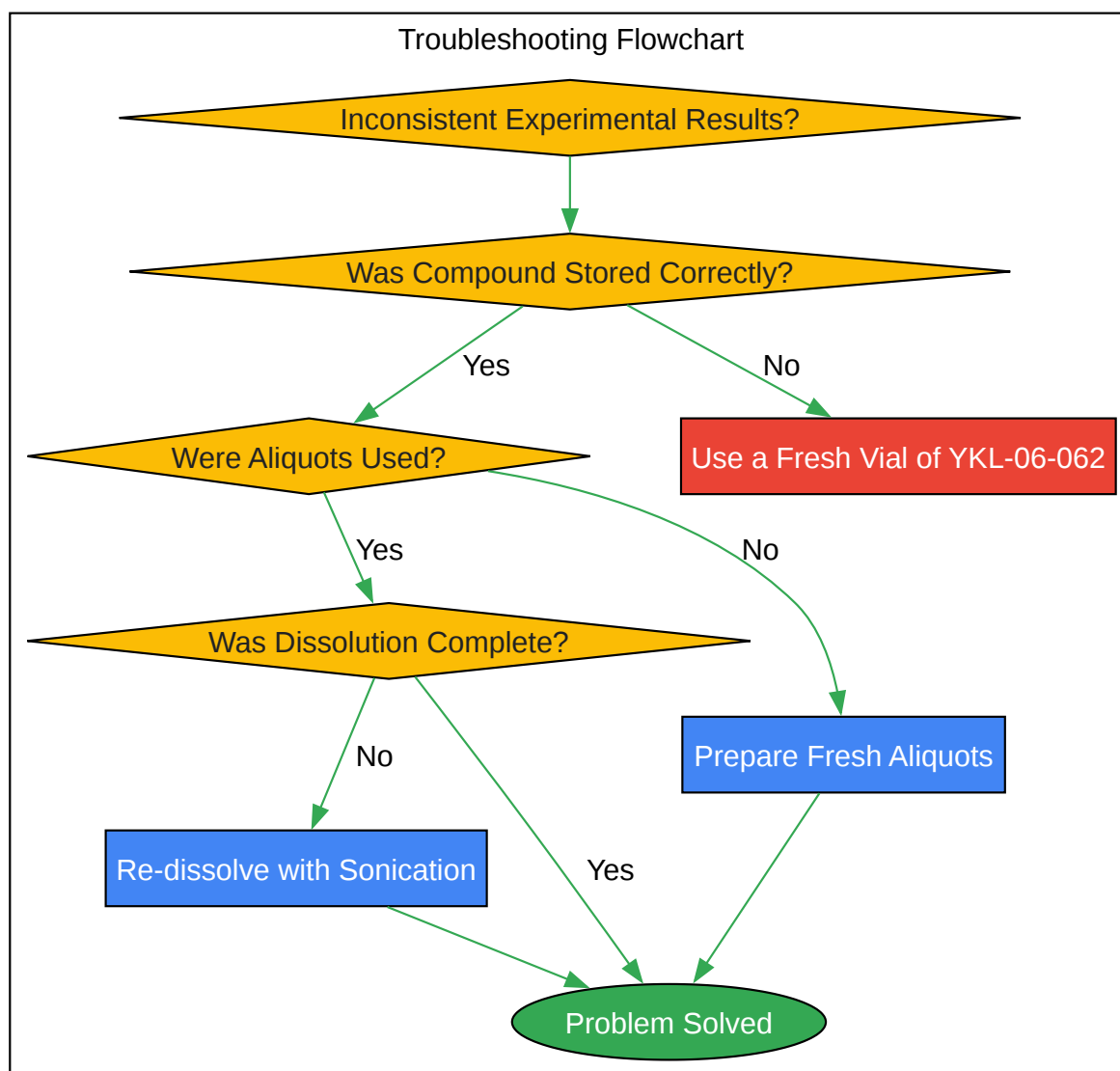


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Caption: Recommended workflow for handling and storing **YKL-06-062**.

Troubleshooting Common Stability Issues

This flowchart provides a logical approach to troubleshooting common issues that may arise from the improper handling or storage of **YKL-06-062**.



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Caption: Troubleshooting guide for **YKL-06-062** stability issues.

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